

sarolaner efficacy against *Ctenocephalides felis* *Ornithodoros turicata*

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Compound Focus: Sarolaner

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Quantitative Efficacy Data Summary

The table below summarizes the key efficacy findings for **sarolaner** against *Ctenocephalides felis* and *Ornithodoros turicata*.

Parasite	Study Type	Dose/Concentration	Efficacy Outcome	Key Metrics
<i>Ctenocephalides felis</i> (Cat Flea)	In vitro blood feeding assay [1]	LC80: 0.3 µg/mL [1]	Killed adult fleas	LC80 of 0.3 µg/mL
	5 laboratory studies on dogs [2] [3]	Minimum 2 mg/kg (single oral dose) [2] [3]	Treatment & control of infestations	99.8-100% efficacy from Day 1 to Day 35 [2] [3]
	Laboratory study on dogs [4]	2 mg/kg [4]	Speed of kill	>98% kill rate within 8 hours of re-infestation for 28 days [4]

Parasite	Study Type	Dose/Concentration	Efficacy Outcome	Key Metrics
<i>Ornithodoros turicata</i> (Soft Tick)	In vitro ingestion assay [1]	LC100: 0.003 µg/mL [1]	Killed ticks	LC100 of 0.003 µg/mL

Detailed Experimental Protocols

The high efficacy of **sarolaner** was confirmed through standardized in vitro and in vivo experimental models.

In Vitro Assay Protocols

The initial discovery and potency screening of **sarolaner** were conducted through the following in vitro assays [1]:

- *Ctenocephalides felis** In Vitro Blood Feeding Assay: Adult cat fleas were fed citrated bovine blood containing serial dilutions of **sarolaner** through a synthetic membrane. The mortality of the fleas was assessed, and the concentration required to kill 80% of the population (LC80) was calculated. For **sarolaner**, the LC80 was determined to be **0.3 µg/mL** [1].
- *Ornithodoros turicata** In Vitro Ingestion Assay: Nymphs of the soft tick *Ornithodoros turicata* were allowed to ingest a defined volume of a solution containing **sarolaner**. The mortality of the ticks was recorded, and the concentration lethal to 100% of the population (LC100) was determined. **Sarolaner** achieved an LC100 of **0.003 µg/mL** in this assay [1].

A head-to-head comparative in vitro assay indicated that **sarolaner** demonstrated superior potency against both fleas and ticks compared to afoxolaner and fluralaner [1].

In Vivo Dog Study Protocol

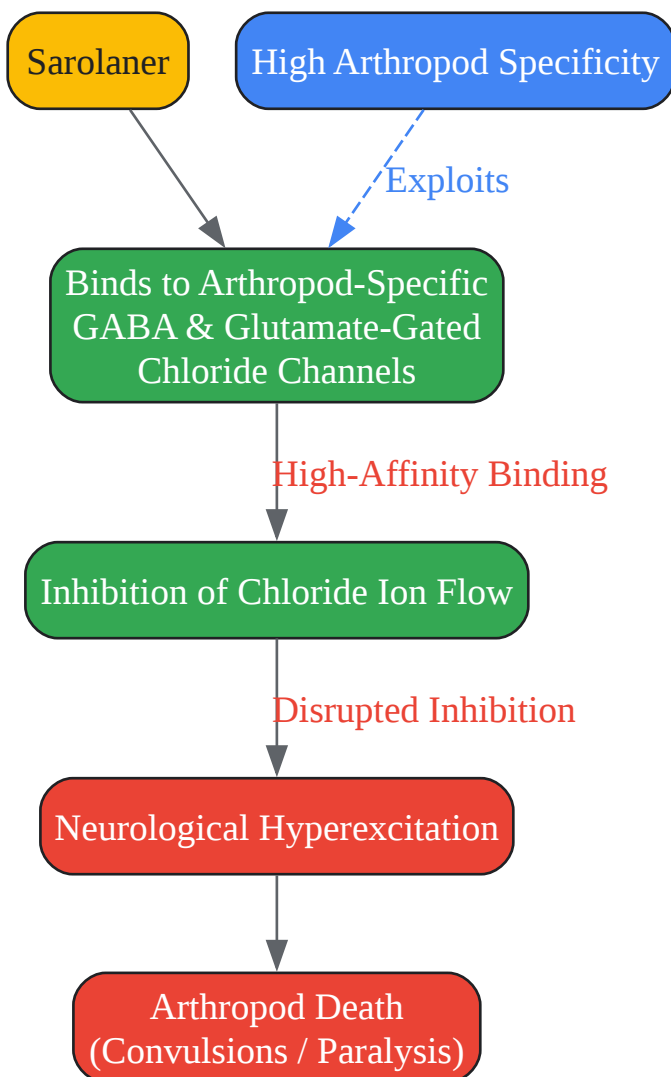
The efficacy of a single oral dose of **sarolaner** (Simparica) for the treatment and control of fleas on dogs was confirmed in five definitive laboratory studies [2] [3].

- **Animals:** The studies used purpose-bred adult Beagles and/or mixed-breed dogs [2].

- **Infestation:** Dogs were infested with approximately 100 unfed adult *Ctenocephalides felis* fleas prior to treatment and then at weekly intervals post-treatment. One study also used a known insecticide-tolerant flea strain (KS1), and another used dog fleas (*Ctenocephalides canis*) [2].
- **Treatment:** On Day 0, dogs were randomly allocated to receive an oral placebo or a **sarolaner** tablet providing a minimum dose of **2 mg/kg** [2] [3].
- **Assessment:** Comb counts were conducted to determine the number of viable fleas at 24 hours after treatment and after each subsequent weekly infestation for 35 days [2].

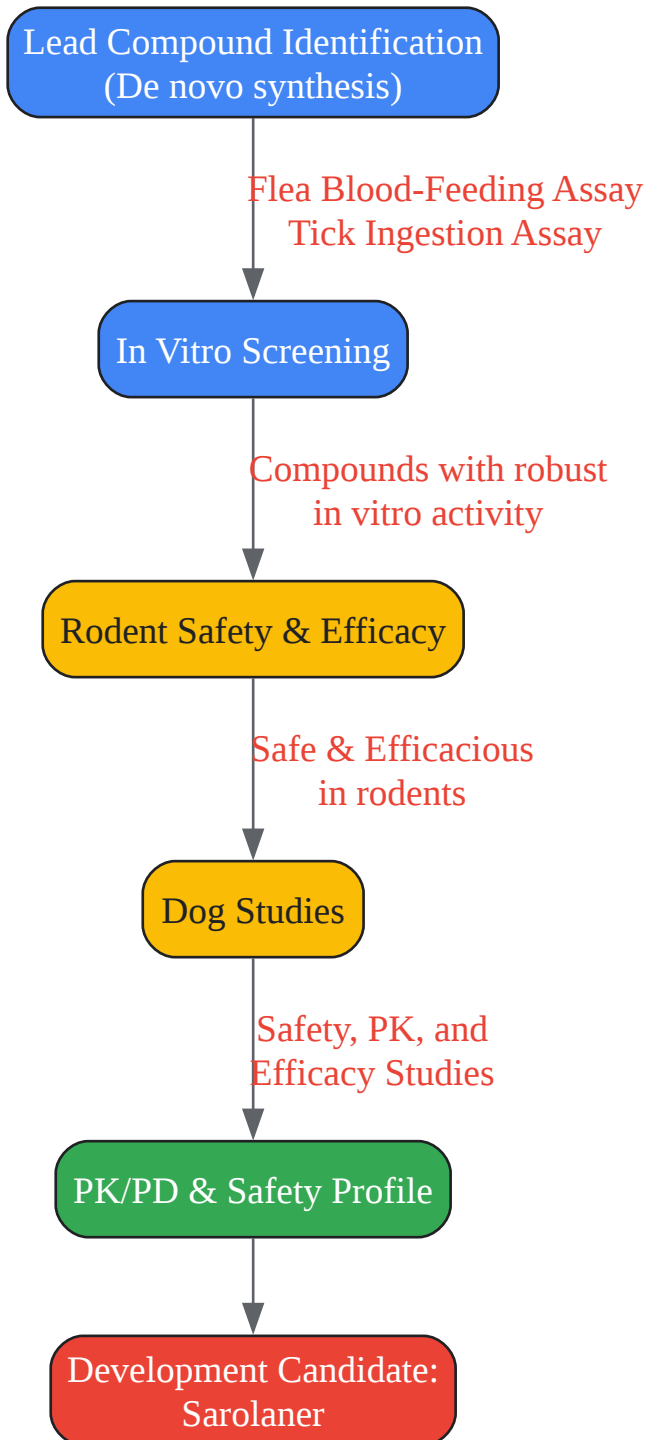
Mechanism of Action and Experimental Workflow

Sarolaner's efficacy stems from its specific action on the arthropod nervous system, which can be visualized in the following pathway and workflow diagrams.



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Diagram 1: **Sarolaner**'s molecular mechanism targets specific insect neurotransmitter receptors, leading to rapid parasite elimination.



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Diagram 2: The key stages of **sarolaner**'s discovery and development process, from initial screening to candidate selection.

Based on the available data, **sarolaner** is a highly effective ectoparasiticide. For a comprehensive view, further research may focus on its efficacy in field conditions and its long-term impact on parasite populations.

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References

1. Discovery of sarolaner: A novel, Orally administered, broad ... [discovery.dundee.ac.uk]
2. Evaluation of the effectiveness of a novel oral formulation of sarolaner ... [pubmed.ncbi.nlm.nih.gov]
3. Evaluation of the effectiveness o... preview & related info | Mendeley [mendeley.com]
4. Sarolaner Use in Dogs [todaysveterinarypractice.com]

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